

Safeguarding Your Research: A Comprehensive Guide to Handling 2-(Tert-butoxy)acetic Acid

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Compound of Interest

Compound Name: 2-(Tert-butoxy)acetic acid

Cat. No.: B077238

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For Researchers, Scientists, and Drug Development Professionals: Your safety is paramount when handling chemical reagents. This document provides essential, immediate safety and logistical information for the proper handling and disposal of **2-(Tert-butoxy)acetic acid**, ensuring the well-being of all laboratory personnel and the integrity of your research.

2-(Tert-butoxy)acetic acid is a valuable reagent in drug development and various chemical syntheses. However, its corrosive nature necessitates strict adherence to safety protocols to prevent injury and ensure a safe laboratory environment. This guide offers procedural, step-by-step guidance to directly address your operational questions.

Immediate Safety and Hazard Information

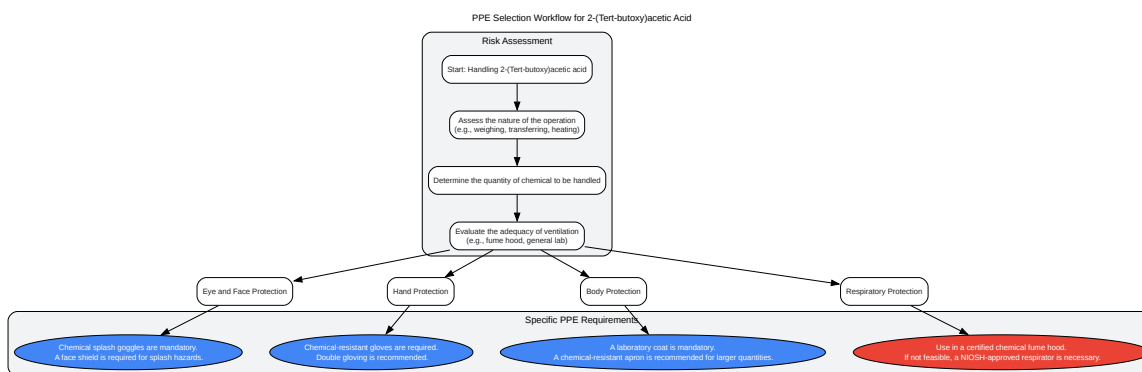
2-(Tert-butoxy)acetic acid is classified with the following hazards:

- Skin Irritation (H315): Causes skin irritation upon contact.[\[1\]](#)[\[2\]](#)
- Serious Eye Irritation (H319): Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- May Cause Respiratory Irritation (H335): Inhalation of vapors, mists, or dust may irritate the respiratory tract.[\[1\]](#)[\[2\]](#)
- Harmful if Swallowed (H302): May be harmful if ingested.[\[1\]](#)

Due to these hazards, it is crucial to handle this chemical with appropriate personal protective equipment and within a controlled environment.

Personal Protective Equipment (PPE) Selection Workflow

The following diagram outlines the logical workflow for selecting the appropriate PPE when working with **2-(Tert-butoxy)acetic acid**. Adherence to this workflow is critical for minimizing exposure risk.



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Caption: PPE Selection Workflow for **2-(Tert-butoxy)acetic Acid**.

Quantitative Safety Data

While specific occupational exposure limits (OELs) for **2-(Tert-butoxy)acetic acid** have not been established, data for related carboxylic acids can provide guidance for risk assessment. Always strive to keep exposure to any chemical to the lowest achievable level.

Parameter	Value	Reference Compound(s)	Source
OSHA PEL (Permissible Exposure Limit)	TWA 10 ppm (25 mg/m ³)	Acetic Acid	NIOSH, OSHA
NIOSH REL (Recommended Exposure Limit)	TWA 10 ppm (25 mg/m ³), ST 15 ppm (37 mg/m ³)	Acetic Acid	NIOSH
ACGIH TLV (Threshold Limit Value)	TWA 10 ppm (25 mg/m ³), STEL 15 ppm (37 mg/m ³)	Acetic Acid	ACGIH
NIOSH REL (Recommended Exposure Limit)	TWA 5 ppm (9 mg/m ³)	Formic Acid	NIOSH
OSHA PEL (Permissible Exposure Limit)	TWA 5 ppm (9 mg/m ³)	Formic Acid	OSHA

Note: TWA (Time-Weighted Average) is the average exposure over an 8-hour workday. STEL (Short-Term Exposure Limit) is a 15-minute TWA exposure that should not be exceeded at any time during a workday.

Experimental Protocols: Safe Handling and Disposal

Adherence to the following detailed procedures is mandatory for the safe handling and disposal of **2-(Tert-butoxy)acetic acid**.

Personal Protective Equipment (PPE) Donning and Doffing

Donning Sequence:

- Lab Coat: Put on a clean, buttoned laboratory coat.
- Gloves: Don the appropriate chemical-resistant gloves. For handling **2-(Tert-butoxy)acetic acid**, nitrile or neoprene gloves are recommended for incidental contact. For prolonged contact or handling larger quantities, butyl rubber gloves offer greater protection. Always inspect gloves for any signs of degradation or perforation before use. Double gloving is a recommended practice.
- Eye Protection: Wear chemical splash goggles that conform to ANSI Z87.1 standards.
- Face Shield: If there is a significant risk of splashing, wear a face shield over the chemical splash goggles.

Doffing Sequence (to prevent cross-contamination):

- Gloves: Remove the outer pair of gloves (if double-gloved) by peeling them off from the cuff, turning them inside out. Dispose of them in the designated hazardous waste container. Remove the inner pair using the same technique.
- Face Shield: Remove the face shield by handling the headband.
- Goggles: Remove goggles from the back of the head.
- Lab Coat: Remove the lab coat by rolling it down from the shoulders, keeping the contaminated outer surface away from your body.
- Hand Washing: Wash hands thoroughly with soap and water immediately after removing all PPE.

Operational Plan: Handling 2-(Tert-butoxy)acetic Acid

- Preparation:
 - Ensure that a calibrated and certified chemical fume hood is used for all manipulations of **2-(Tert-butoxy)acetic acid**.

- Verify that a safety shower and eyewash station are readily accessible and have been recently tested.
- Assemble all necessary equipment (glassware, stir bars, etc.) inside the fume hood before introducing the chemical.
- Have a spill kit readily available. The kit should contain a neutralizer for acids (such as sodium bicarbonate), absorbent materials, and a designated container for spill waste.
- Procedure:
 - When transferring the acid, use a funnel to minimize the risk of spills.
 - If heating is required, use a well-controlled heating mantle and monitor the temperature closely. Avoid open flames.
 - Keep the container of **2-(Tert-butoxy)acetic acid** closed when not in use to minimize the release of vapors.
 - Work with the smallest quantity of the chemical necessary for the experiment.
 - Always add acid to water or other solvents slowly and with stirring to dissipate any heat generated. Never add water to acid.
- In Case of a Spill:
 - Small Spill (inside a fume hood):
 1. Alert nearby personnel.
 2. Wearing appropriate PPE, neutralize the spill by slowly adding sodium bicarbonate or another suitable acid neutralizer.
 3. Absorb the neutralized mixture with an inert material (e.g., vermiculite, sand).
 4. Scoop the absorbed material into a designated hazardous waste container.
 5. Clean the spill area with soap and water.

- Large Spill (or any spill outside a fume hood):

1. Evacuate the immediate area.
2. Alert your supervisor and the institutional safety officer.
3. Prevent the spill from entering drains.
4. Only personnel trained in hazardous spill response should attempt to clean up a large spill.

Disposal Plan

All waste containing **2-(Tert-butoxy)acetic acid** must be treated as hazardous waste.

- Waste Collection:
 - Collect all liquid waste containing **2-(Tert-butoxy)acetic acid** in a designated, properly labeled, and sealed waste container. The container should be made of a material compatible with acids (e.g., high-density polyethylene).
 - Solid waste, such as contaminated gloves, paper towels, and absorbent materials from spills, must be collected in a separate, clearly labeled hazardous waste container.
- Waste Neutralization (for aqueous waste, if permitted by institutional policy):
 - This procedure must be performed in a chemical fume hood.
 - Slowly add the acidic waste to a large volume of cold water to dilute it. A 1:10 ratio of acid to water is a general guideline.
 - While stirring continuously, slowly add a weak base, such as sodium bicarbonate or a dilute solution of sodium hydroxide, to the diluted acid.
 - Monitor the pH of the solution using pH paper or a calibrated pH meter. Continue adding the base in small portions until the pH is within the neutral range (typically 6-8), as specified by your local wastewater regulations.

- Be aware that this neutralization process can generate heat and gas. Perform the procedure slowly to control the reaction.
- Final Disposal:
 - Even after neutralization, the solution may need to be disposed of as hazardous waste, especially if it contains other hazardous components.
 - Follow your institution's specific procedures for the disposal of hazardous chemical waste. This typically involves arranging for pickup by a certified hazardous waste disposal service.
 - Never dispose of **2-(Tert-butoxy)acetic acid**, whether neat or in solution, down the drain without proper neutralization and authorization from your institution's environmental health and safety department.

By adhering to these comprehensive safety and handling procedures, you can effectively mitigate the risks associated with **2-(Tert-butoxy)acetic acid** and ensure a safe and productive research environment. Always prioritize safety and consult your institution's specific safety protocols.

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References

- 1. 2-(Tert-butoxy)acetic acid | C₆H₁₂O₃ | CID 2760998 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fluorochem.co.uk [fluorochem.co.uk]
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